

Personal protective equipment for handling JNJ-61432059

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Compound of Interest

Compound Name: JNJ-61432059

Cat. No.: B608239

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Essential Safety and Handling Guide for JNJ-61432059

For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling and disposal of **JNJ-61432059**, a potent and selective negative modulator of the AMPA receptor associated with TARP γ -8. Adherence to these guidelines is essential to ensure personnel safety and maintain a secure laboratory environment. Given the potent bioactivity of this compound, it should be handled as a High Potency Active Pharmaceutical Ingredient (HPAPI).

Personal Protective Equipment (PPE)

Appropriate PPE is mandatory to prevent exposure through inhalation, skin contact, or eye contact. The following table summarizes the required PPE for handling **JNJ-61432059**.

PPE Category	Item	Specifications and Use
Hand Protection	Chemical-resistant gloves	Nitrile or neoprene gloves should be worn at all times. Gloves must be inspected before use and changed frequently, especially after direct contact with the compound. [1]
Eye Protection	Safety glasses with side shields or goggles	Must conform to EN 166 (EU) or NIOSH (US) standards to protect against splashes and airborne particles. [1]
Respiratory Protection	Respirator	For handling powders or creating aerosols, a full-face respirator with appropriate cartridges should be used, especially if exposure limits are exceeded or irritation is experienced. [1] In a well-ventilated area or fume hood, a disposable N95 respirator may be sufficient for handling small quantities.
Body Protection	Laboratory coat	A buttoned lab coat must be worn to protect skin and clothing.
Impervious clothing	For larger quantities or situations with a higher risk of spillage, fire/flammable resistant and impervious clothing is recommended. [1]	

Operational Plan for Handling

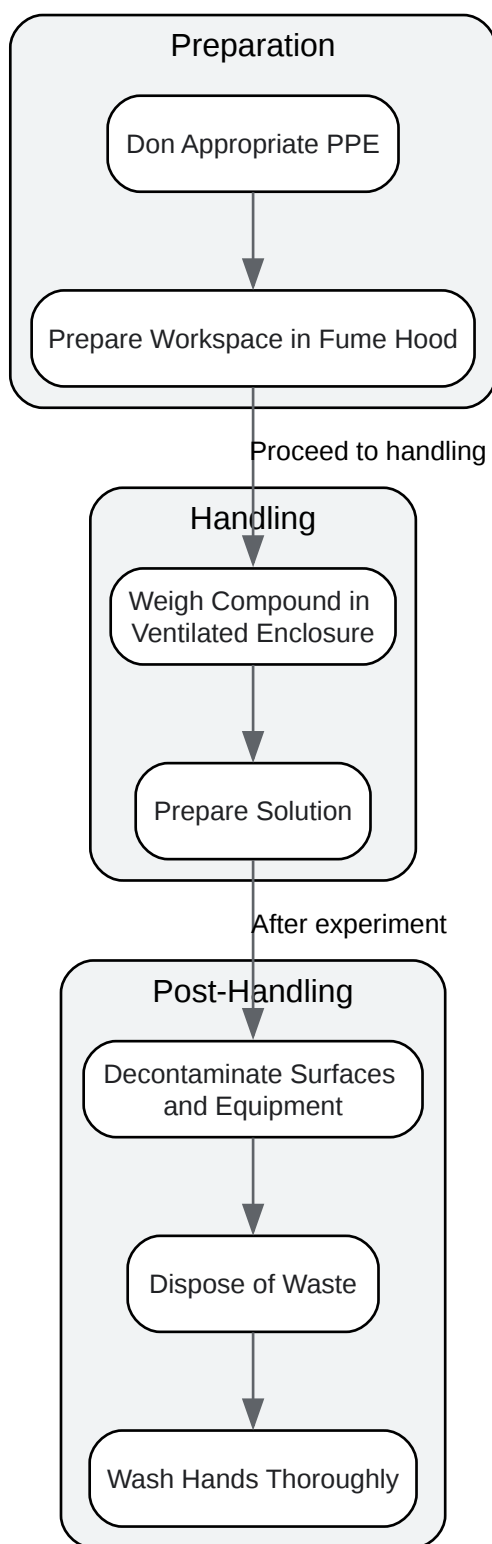
Safe handling of **JNJ-61432059** requires a controlled environment and strict adherence to procedural steps to minimize exposure risk.

Engineering Controls:

- Ventilation: All handling of **JNJ-61432059**, especially the solid form, must be conducted in a certified chemical fume hood or other ventilated enclosure.[\[2\]](#)
- Safety Stations: An accessible eye wash station and safety shower must be available in the immediate work area.

Procedural Guidance:

- Preparation: Before handling, ensure all necessary PPE is donned correctly. Prepare the workspace within the fume hood by lining it with absorbent, disposable material.
- Weighing: Weigh the solid compound in a ventilated balance enclosure to prevent the generation of dust.
- Dissolving: When preparing solutions, add the solvent to the solid slowly to avoid splashing.
- Post-Handling: After handling, thoroughly decontaminate all surfaces and equipment. Wash hands and any exposed skin immediately and thoroughly.



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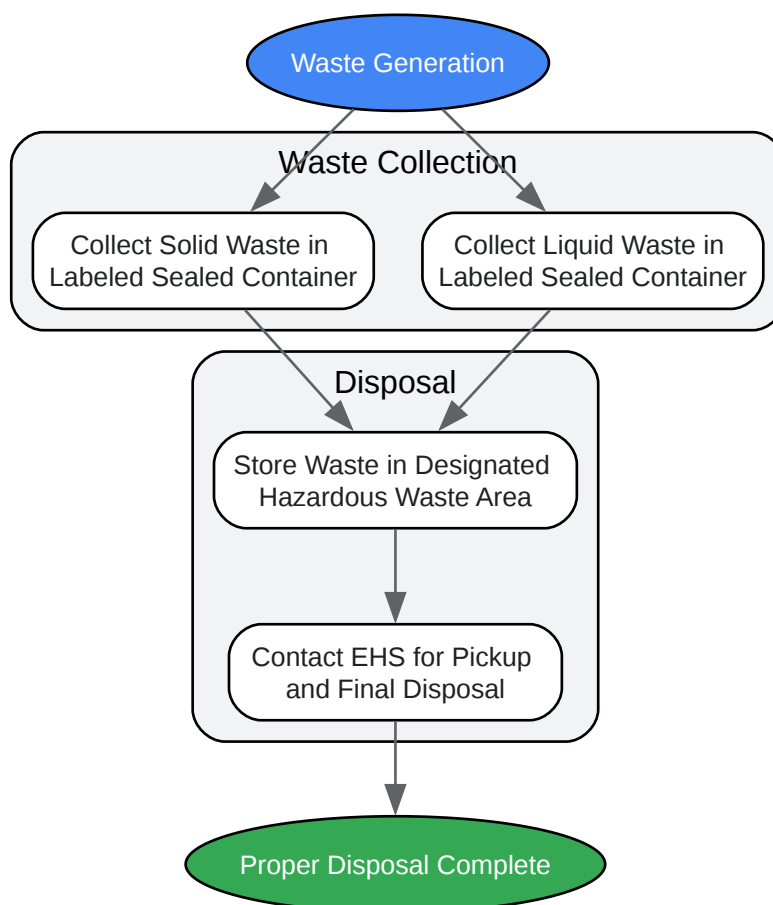
Caption: Workflow for the safe handling of **JNJ-61432059**.

Disposal Plan

Proper disposal of **JNJ-61432059** and contaminated materials is critical to prevent environmental contamination and accidental exposure.

Waste Segregation and Disposal:

- **Solid Waste:** Collect all solid waste, including unused compound and contaminated disposables (e.g., gloves, absorbent paper), in a clearly labeled, sealed container.
- **Liquid Waste:** Collect all liquid waste containing **JNJ-61432059** in a separate, sealed, and clearly labeled waste container. Do not pour down the drain.
- **Disposal Method:** All waste must be disposed of as hazardous chemical waste in accordance with local, state, and federal regulations. Consult your institution's environmental health and safety (EHS) department for specific guidelines.



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Caption: Procedural steps for the safe disposal of **JNJ-61432059** waste.

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References

- 1. targetmol.com [targetmol.com]
- 2. file.medchemexpress.com [file.medchemexpress.com]
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